

physical and chemical properties of Tetradecane-7,8-diol

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Compound of Interest

Compound Name: Tetradecane-7,8-diol

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Tetradecane-7,8-diol: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the physical and chemical properties of **Tetradecane-7,8-diol**. Due to a notable scarcity of experimentally derived data for this specific long-chain aliphatic diol, this document primarily compiles and presents computed theoretical data. It also explores generalized experimental protocols for the synthesis of vicinal diols and discusses the potential biological activities of long-chain diols as a class, offering a foundational understanding for researchers. This guide highlights the current knowledge gaps and aims to stimulate further empirical investigation into **Tetradecane-7,8-diol** to unlock its potential applications in research and drug development.

Introduction

Tetradecane-7,8-diol is a long-chain aliphatic vicinal diol, a class of molecules that has garnered interest for its potential applications as antimicrobial agents and biomarkers.^[1] The presence of two hydroxyl groups on adjacent carbons in a long hydrocarbon chain imparts unique physicochemical properties that can influence its interaction with biological systems. Despite its simple structure, a comprehensive experimental characterization of **Tetradecane-**

7,8-diol is conspicuously absent in the current scientific literature. This guide consolidates the available computed data and provides a theoretical framework for its synthesis and potential biological relevance.

Physical and Chemical Properties

Experimental data on the physical properties of **Tetradecane-7,8-diol**, such as melting point, boiling point, and density, are not readily available. The information presented in the following tables is based on computational predictions, primarily from the PubChem database.^[2] For comparative context, the experimental properties of the parent alkane, n-tetradecane, are also provided.

Computed Physicochemical Properties of Tetradecane-7,8-diol

| Property | Value | Source |
|--------------------------------|--|---------------|
| Molecular Formula | C ₁₄ H ₃₀ O ₂ | PubChem[2][3] |
| Molecular Weight | 230.39 g/mol | PubChem[2] |
| XLogP3 | 4.7 | PubChem[2] |
| Hydrogen Bond Donor Count | 2 | PubChem[2] |
| Hydrogen Bond Acceptor Count | 2 | PubChem[2] |
| Rotatable Bond Count | 11 | PubChem[2] |
| Exact Mass | 230.22458 g/mol | PubChem[2] |
| Topological Polar Surface Area | 40.5 Å ² | PubChem[2] |

Experimental Physical Properties of n-Tetradecane (for comparison)

| Property | Value | Source |
|---------------|-----------------------------------|------------|
| Melting Point | 5.87 °C | PubChem[4] |
| Boiling Point | 253.57 °C | PubChem[4] |
| Density | 0.7628 g/cm ³ at 25 °C | PubChem[4] |

Solubility Profile

Experimentally determined solubility data for **Tetradecane-7,8-diol** is unavailable. However, based on the principles of "like dissolves like," its solubility can be inferred. The long, nonpolar tetradecane backbone suggests good solubility in nonpolar organic solvents such as hexane and toluene. The presence of two polar hydroxyl groups may impart limited solubility in polar solvents. In general, the water solubility of long-chain alcohols decreases as the carbon chain length increases.[5][6][7]

Experimental Protocols: Synthesis of Vicinal Diols

While a specific, optimized synthesis protocol for **Tetradecane-7,8-diol** has not been published, it can be prepared from its corresponding alkene, 7-tetradecene, through established methods for the dihydroxylation of alkenes. The two primary approaches yield either syn- or anti-diols.

Syn-Dihydroxylation

This method produces a vicinal diol where both hydroxyl groups are added to the same face of the double bond. A common and reliable reagent for this transformation is osmium tetroxide (OsO₄), used in catalytic amounts with a co-oxidant such as N-methylmorpholine N-oxide (NMO).[8]

General Protocol:

- The alkene (7-tetradecene) is dissolved in an appropriate solvent system, such as a mixture of acetone and water.
- A catalytic amount of osmium tetroxide is added to the solution.

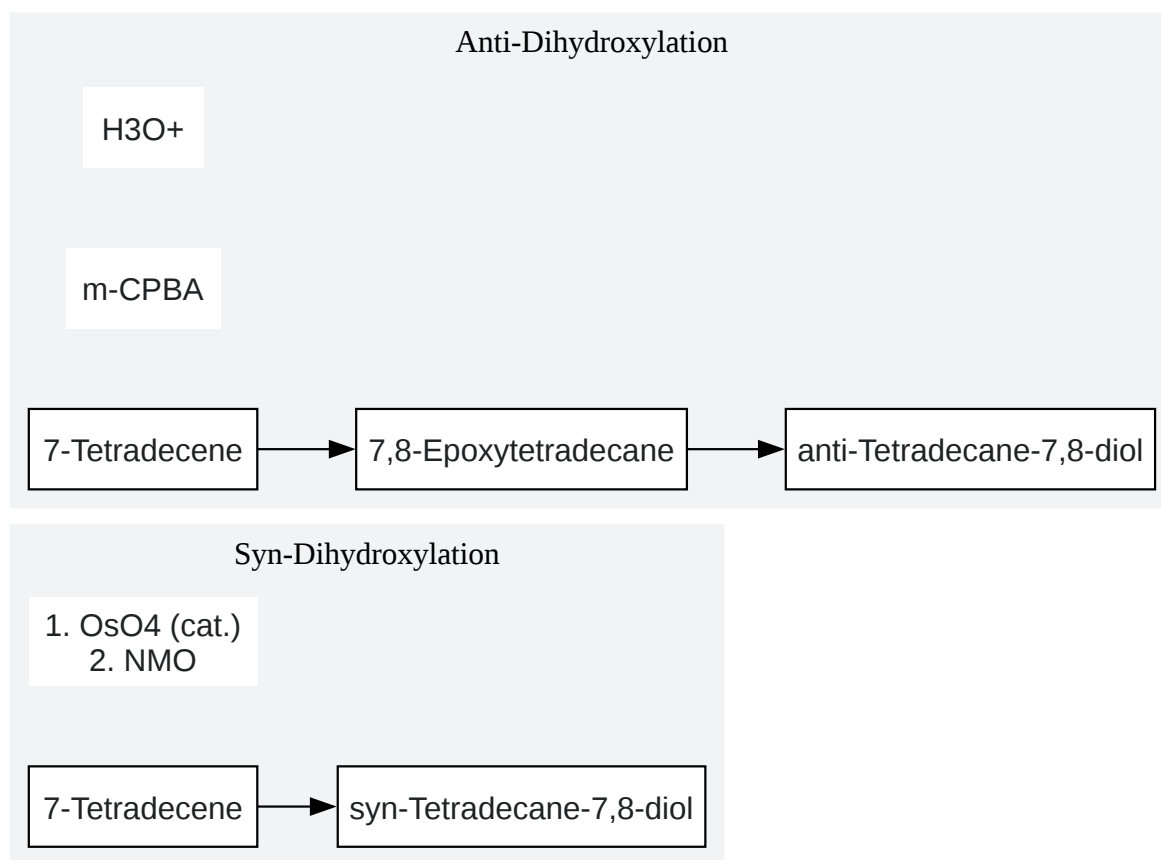
- A stoichiometric amount of a co-oxidant, like NMO, is added to regenerate the osmium catalyst.
- The reaction is stirred at room temperature until completion, which can be monitored by thin-layer chromatography.
- Upon completion, the reaction is quenched, and the product is extracted and purified, typically by column chromatography.

Anti-Dihydroxylation

This approach results in the addition of the two hydroxyl groups to opposite faces of the double bond. This is typically achieved through a two-step process involving the epoxidation of the alkene followed by the acid- or base-catalyzed ring-opening of the epoxide.^[9]

General Protocol:

- Epoxidation: The alkene (7-tetradecene) is reacted with a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), in an inert solvent like dichloromethane to form the corresponding epoxide.
- Ring-Opening: The isolated epoxide is then treated with an aqueous acid or base to hydrolyze the epoxide ring, yielding the anti-diol.
- The product is then extracted and purified using standard laboratory techniques.



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Figure 1: General synthetic routes to **Tetradecane-7,8-diol**.

Potential Biological Activity and Signaling Pathways

Direct studies on the biological activity or involvement in signaling pathways of **Tetradecane-7,8-diol** are not found in the existing literature. However, research on other long-chain aliphatic diols provides some insights into its potential roles.

Antimicrobial Activity

Aliphatic diols have been shown to exhibit antimicrobial properties, with their efficacy dependent on chain length and the position of the hydroxyl groups.^[1] Generally, 1,2-diols are more effective than 1,3-diols.^[1] The proposed mechanism of action involves the inhibition of

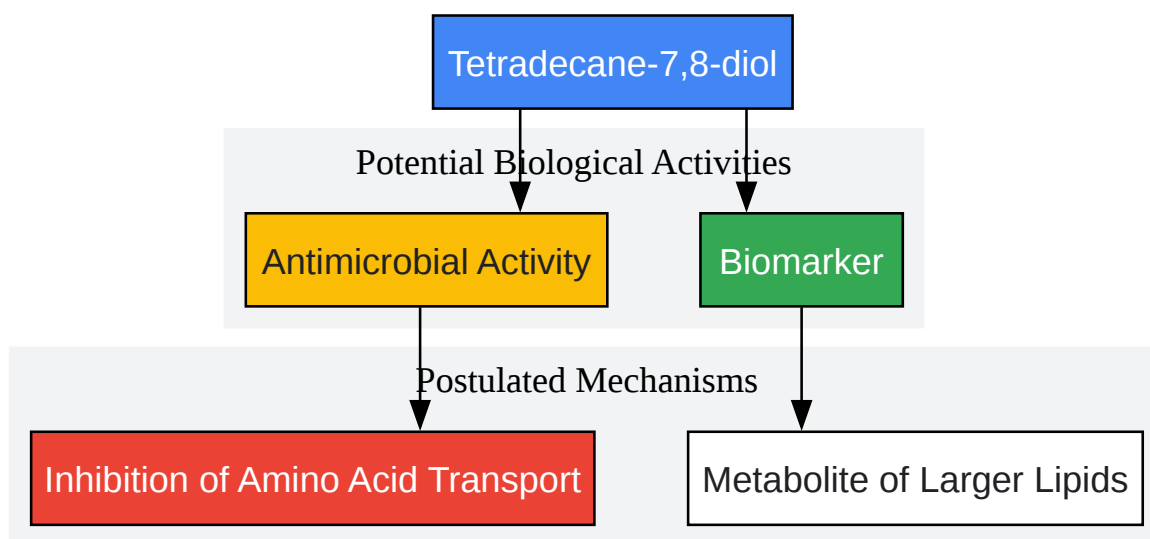
amino acid transport across the bacterial membrane.[1] It is plausible that **Tetradecane-7,8-diol**, as a 1,2-diol, could possess similar antimicrobial activity.

Biomarker Potential

Long-chain alkane diols are utilized as biomarkers in environmental and geological studies.[1] The degradation of polyunsaturated fatty acids can lead to the formation of vicinal diols, and their presence and concentration can be indicative of specific biological or chemical processes.[10] While not confirmed, **Tetradecane-7,8-diol** could potentially serve as a biomarker in relevant biological systems.

Signaling Pathways

There is currently no information linking **Tetradecane-7,8-diol** to any specific signaling pathways. Research on the biological activity of epoxy fatty acids and their corresponding diols suggests that these molecules can be involved in inflammatory processes.[10] The conversion of bioactive epoxy fatty acids to their corresponding diols by soluble epoxide hydrolase can modulate their signaling activity.[10] Further investigation is required to determine if **Tetradecane-7,8-diol** plays any role in similar pathways.



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Figure 2: Postulated biological roles of **Tetradecane-7,8-diol**.

Conclusion and Future Directions

Tetradecane-7,8-diol remains a largely uncharacterized molecule. While theoretical data provides a basic understanding of its physicochemical properties, a significant lack of experimental data hinders a thorough evaluation of its potential. Future research should focus on:

- **Experimental Verification:** 우선적으로, a systematic study to determine the experimental physical and chemical properties of **Tetradecane-7,8-diol** is crucial.
- **Optimized Synthesis:** Development and optimization of a reliable synthetic protocol for producing high-purity **Tetradecane-7,8-diol**.
- **Biological Screening:** A comprehensive screening of its biological activities, including antimicrobial, anti-inflammatory, and cytotoxic effects.
- **Metabolomic Studies:** Investigation into its potential role as a biomarker and its metabolic fate in biological systems.

Addressing these knowledge gaps will be essential to unlock the full scientific and potentially therapeutic potential of **Tetradecane-7,8-diol**.

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